Technical Support Center: Enhancing the Stability of DOPE-Based Liposomal Formulations

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Compound of Interest

Compound Name:	*Dioleoyl phosphatidylethanolamine*
CAS No.:	*2462-63-7*
Cat. No.:	*B1231253*

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Welcome to the technical support center for **Dioleoyl phosphatidylethanolamine** (DOPE) liposomes. This guide is designed for researchers, scientists, and drug development professionals to navigate the unique stability challenges associated with DOPE-based formulations. Here, we provide in-depth, field-proven insights and troubleshooting protocols to ensure the success of your experiments.

Introduction: The DOPE Dilemma

Dioleoyl phosphatidylethanolamine (DOPE) is a critical component in advanced drug delivery systems, particularly for pH-sensitive liposomes designed to release their payload in the acidic microenvironments of tumors or endosomes.[1][2][3] However, the very property that makes DOPE desirable—its conical molecular shape—also renders it inherently unstable in bilayer structures.[1][2] Unlike cylindrical phospholipids that readily form stable lamellar (bilayer) sheets, DOPE prefers to arrange into a non-lamellar, inverted hexagonal (HII) phase,

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especially under physiological conditions.[4][5] This can lead to rapid aggregation, fusion, and leakage of encapsulated contents, compromising experimental outcomes.

This guide will address the root causes of DOPE liposome instability and provide actionable, evidence-based strategies to overcome these challenges.

Part 1: Frequently Asked Questions (FAQs) - Understanding the 'Why'

Q1: Why are my pure DOPE liposomes aggregating and crashing out of solution?

A: Pure DOPE does not readily form stable bilayers at neutral pH. Its small, highly hydrated headgroup and unsaturated acyl chains create a conical shape that induces significant curvature stress within a flat bilayer.[1][2] This stress is relieved when DOPE molecules rearrange into the more thermodynamically favorable inverted hexagonal (HII) phase, where the lipids form cylindrical micelles arranged in a hexagonal lattice.[4][5][6] This phase transition disrupts the liposomal structure, leading to aggregation and precipitation. Stabilization requires the inclusion of "helper" lipids that can compensate for DOPE's conical shape and favor a bilayer structure.[3][7][8]

Q2: I've formulated DOPE liposomes with an acidic amphiphile for pH sensitivity, but they are leaking at neutral pH (pH 7.4). What's going wrong?

A: While the goal is destabilization at acidic pH, premature leakage at physiological pH indicates insufficient bilayer packing and stability. This is a common issue. At pH 7.4, your acidic component (like Cholesteryl Hemisuccinate, CHEMS) should be ionized, providing electrostatic repulsion that helps stabilize DOPE in a lamellar phase.[9] However, if the molar ratio of the stabilizer is too low or the bilayer is too fluid, leakage can still occur. The incorporation of a membrane-rigidifying agent like cholesterol can significantly decrease bilayer permeability and prevent premature drug release.[10][11][12]

Q3: My DOPE liposomes are stable initially but show a significant increase in size and polydispersity after one

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day of storage at 4°C. Why?

A: This phenomenon, known as colloidal instability, is likely due to liposome fusion. Even if the initial formulation is stable, subtle instabilities can lead to the merging of vesicles over time. This can be caused by insufficient surface charge (low zeta potential) to ensure electrostatic repulsion between liposomes or the lack of a protective steric barrier on the liposome surface. Formulations with a zeta potential close to neutral (e.g., between -20 mV and +20 mV) are particularly susceptible to aggregation.[13]

Q4: I'm trying to create long-circulating DOPE liposomes for in vivo studies, but they are cleared from circulation too quickly. How can I improve this?

A: Rapid clearance is often due to opsonization—the process where serum proteins bind to the liposome surface, marking them for uptake by the mononuclear phagocyte system (MPS), primarily in the liver and spleen. To create "stealth" liposomes with prolonged circulation, the surface must be modified with a hydrophilic polymer like polyethylene glycol (PEG).[14][15][16] This is achieved by incorporating a small percentage of PEG-conjugated lipids (e.g., DSPE-PEG) into your formulation. The PEG layer creates a steric hydration barrier that repels proteins and reduces MPS recognition.[14][16]

Part 2: Troubleshooting Guides & Protocols - Mastering the 'How'

This section provides detailed solutions to common stability problems.

Issue 1: Poor Colloidal Stability (Aggregation & Fusion)

Root Cause Analysis: Aggregation occurs when the repulsive forces between liposomes are insufficient to overcome attractive van der Waals forces. This is governed by two main factors: electrostatic repulsion (measured by zeta potential) and steric hindrance.

Solution 1.1: Incorporation of Bilayer-Stabilizing Helper Lipids

The most critical step in stabilizing DOPE is to co-formulate it with a lipid that has a cylindrical or inverted-cone shape, which counteracts DOPE's conical geometry.

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- Mechanism: Helper lipids like dioleoyl phosphatidylcholine (DOPC) have a larger headgroup, effectively "filling in the gaps" in the bilayer and reducing the lateral pressure that drives the transition to the hexagonal phase.[4]

- Protocol Insight: A common starting point is a DOPE:DOPC molar ratio of 1:1. This can be optimized depending on the application. For pH-sensitive systems, an acidic amphiphile like CHEMS is used; at neutral pH, its ionized carboxyl group provides the necessary electrostatic repulsion to stabilize the bilayer.[3][9]

Helper Lipid	Mechanism of Action	Typical Molar Ratio (DOPE:Helper)	Key Considerations
DOPC	Cylindrical shape, promotes bilayer formation.[17][18]	1:1 to 2:3	Excellent for basic stability, but does not confer pH sensitivity.
CHEMS	Weakly acidic; ionized at pH 7.4 to provide electrostatic stabilization. Protonated at acidic pH to trigger destabilization.[2][3]	3:2 to 4:6	The gold standard for creating pH-sensitive liposomes.[3][19]
Oleic Acid (OA)	Similar to CHEMS, provides a protonatable carboxylic acid group.	Varies, often around 8:2	Can also confer pH sensitivity but may result in leakier membranes.[14]

Solution 1.2: Surface Modification with PEGylation

For enhanced in-vivo stability and prevention of aggregation in biological media, steric stabilization is essential.

- Mechanism: Incorporating PEG-lipids (e.g., DSPE-PEG2000) creates a dense, hydrophilic polymer brush on the liposome surface. This brush physically prevents liposomes from getting close enough to aggregate and shields them from protein binding.[14][16]

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- Protocol Insight: Include 3-5 mol% of a PEG-lipid in your total lipid mixture. Higher concentrations (e.g., >10 mol%) can sometimes hinder cellular uptake or compromise liposome formation.[9][14][16] It's a balance between circulation time and target interaction.

Issue 2: Poor Encapsulation Stability (Content Leakage)

Root Cause Analysis: Leakage occurs when the lipid bilayer is too fluid or permeable, allowing the encapsulated molecules to escape. This is influenced by lipid packing, phase transition temperature, and external factors like pH.

Solution 2.1: Modulating Bilayer Rigidity with Cholesterol

Cholesterol is the most effective agent for "tightening" a lipid bilayer and reducing its permeability.

- Mechanism: Cholesterol's rigid, planar steroid ring inserts between phospholipid acyl chains. This ordering effect decreases the mobility of the lipid chains, making the bilayer less deformable and less permeable to water-soluble molecules.[11][12][20]

- Protocol Insight: Incorporate 20-40 mol% cholesterol into your lipid formulation. Ratios around 70:30 (lipid:cholesterol) are often cited as optimal for stability.[10][12] Exceeding 50 mol% can lead to the formation of cholesterol crystals and destabilize the membrane.[21]

Table: Effect of Cholesterol on Liposome Properties

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Cholesterol (mol%)	Effect on Bilayer	Impact on Stability	Typical Observation
0%	High fluidity, high permeability	Prone to leakage and aggregation	Low drug retention, unstable size
20-40%	Reduced fluidity, decreased permeability, increased packing order[11][12]	Optimal Stability: Significantly reduced leakage, improved resistance to aggregation[10][20]	High encapsulation efficiency, stable particle size over time
>50%	Membrane supersaturation, potential for cholesterol crystal formation[21]	Decreased stability, potential for phase separation	Reduced encapsulation, bimodal size distribution[11]

Issue 3: Long-Term Storage Instability

Root Cause Analysis: Aqueous liposome suspensions are prone to degradation over weeks or months due to lipid hydrolysis and oxidation. For long-term storage, water must be removed.

Solution 3.1: Lyophilization (Freeze-Drying) with Cryoprotectants

Lyophilization is the gold standard for long-term preservation. However, the freezing and drying processes can exert immense stress on the bilayer, causing fusion and leakage upon rehydration.[22]

- Mechanism: Cryoprotectants, typically disaccharides like sucrose or trehalose, are essential. During freezing, they form a glassy, amorphous matrix that physically separates liposomes, preventing aggregation.[23] They also replace water molecules at the lipid headgroups via hydrogen bonding, preserving the membrane structure during dehydration.[22]
- Protocol Insight: Dissolve the cryoprotectant in the hydration buffer before preparing the liposomes. A sugar-to-lipid mass ratio of 5:1 to 10:1 is a common and effective starting point.[22]

Workflow: Troubleshooting DOPE Liposome Stability

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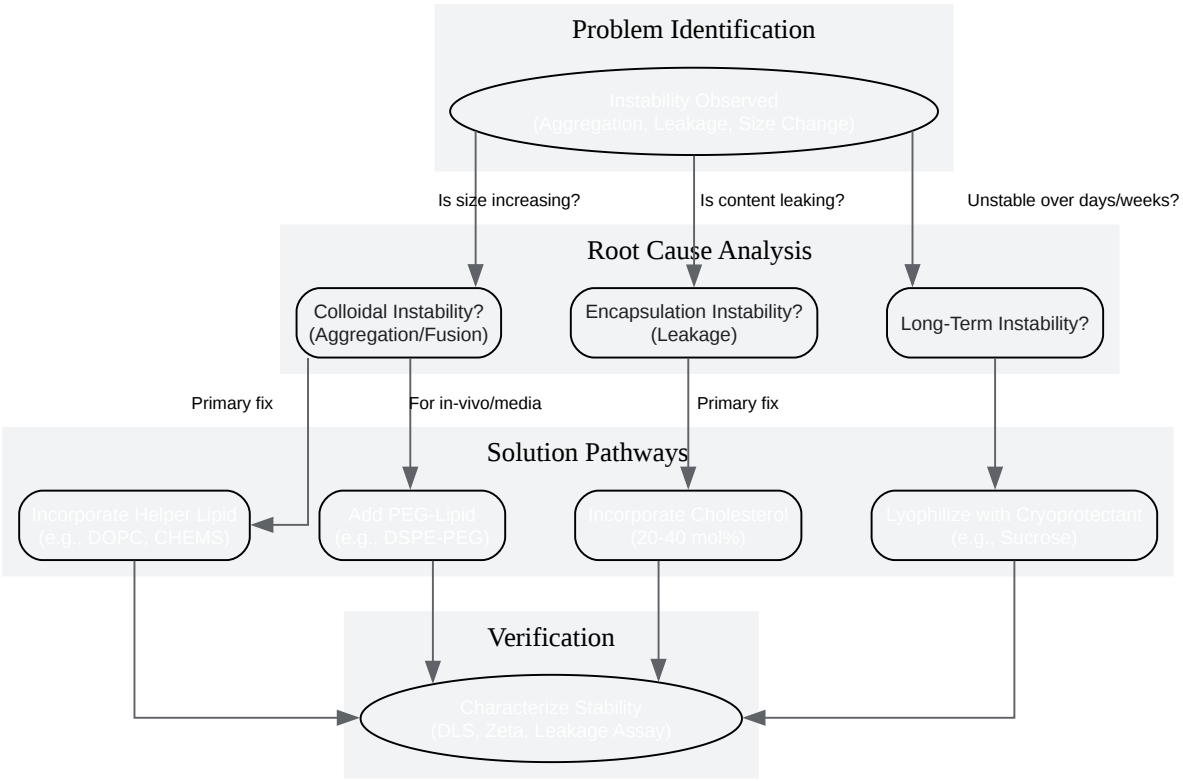

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Caption: A logical workflow for diagnosing and solving DOPE liposome stability issues.

Part 3: Essential Experimental Protocols

Protocol 3.1: Preparation of Stabilized DOPE:CHEMS:Cholesterol:DSPE-PEG Liposomes

This protocol describes the thin-film hydration method followed by extrusion to produce unilamellar vesicles of a defined size. This example uses a molar ratio of DOPE:CHEMS:Chol:DSPE-PEG2000 of 4:3:3:0.5.

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- Lipid Mixture Preparation: In a round-bottom flask, combine the appropriate volumes of stock solutions (e.g., in chloroform) of DOPE, CHEMS, Cholesterol, and DSPE-PEG2000.
- Film Formation: Remove the organic solvent using a rotary evaporator under vacuum at a temperature above the phase transition temperature of all lipids (e.g., 40-50°C). Continue evaporation for at least 1 hour after the film appears dry to remove all residual solvent. A thin, uniform lipid film should be visible.
- Hydration: Add your aqueous buffer (e.g., HEPES-buffered saline, pH 7.4) containing any water-soluble drug to be encapsulated. The volume should result in a final total lipid concentration of 10-20 mg/mL. Hydrate the film by vortexing vigorously for 5-10 minutes. The solution will appear milky, indicating the formation of multilamellar vesicles (MLVs).
- Sizing by Extrusion:
  - Assemble a mini-extruder with a polycarbonate membrane of the desired pore size (e.g., 100 nm).
  - Equilibrate the extruder assembly to a temperature above the lipid phase transition temperature.
  - Load the MLV suspension into one of the syringes.
  - Pass the suspension through the membrane 11-21 times. An odd number of passes ensures the final product is in the opposite syringe. The suspension should become progressively more translucent.
- Purification: Remove any unencapsulated drug by size exclusion chromatography (e.g., using a Sephadex G-50 column) or dialysis.
- Sterilization: If required for cell culture or in-vivo use, filter the final liposome suspension through a 0.22 µm syringe filter.

Protocol 3.2: Characterization of Liposome Stability

Regular characterization is crucial to validate your formulation.

- Size and Polydispersity Index (PDI):

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- Technique: Dynamic Light Scattering (DLS).[24][25]
- Purpose: Measures the average hydrodynamic diameter and the width of the size distribution.
- Stability Criterion: A stable formulation should show minimal change in size and a consistently low PDI (<0.2) over time.[19]

- Surface Charge:
  - Technique: Zeta Potential Measurement.[24][26]
  - Purpose: Measures the surface charge, which is a key indicator of colloidal stability.
  - Stability Criterion: For electrostatic stabilization, a zeta potential of > ±25 mV is generally considered stable.[13][26]

- Encapsulation Stability (Leakage Assay):
  - Technique: Fluorescence Spectroscopy.
  - Purpose: Quantifies the leakage of contents over time.
  - Method: Encapsulate a fluorescent dye (e.g., calcein) at a self-quenching concentration. Dilute the liposomes in buffer and monitor the increase in fluorescence over time at a set temperature (e.g., 37°C). An increase in fluorescence corresponds to dye leakage and de-quenching.
  - Stability Criterion: A stable formulation will show a low percentage of leakage (<5-10%) over 24 hours.

Diagram: Lamellar vs. Hexagonal Phase Stabilization

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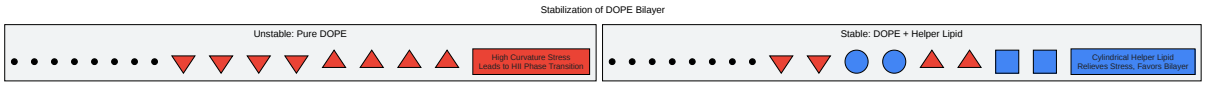

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Caption: How a cylindrical helper lipid (blue) stabilizes the bilayer formed by conical DOPE lipids (red).

References

- Guo, X., & Szoka, F. C. (2003). pH-sensitive, serum-stable and long-circulating liposomes as a new drug delivery system. Journal of Liposome Research, 13(1), 51-67. Available at: [Link]
- Tivony, R., & Barenholz, Y. (2022). pH-Sensitive Liposomes for Enhanced Cellular Uptake and Cytotoxicity of Daunorubicin in Melanoma (B16-BL6) Cell Lines. Pharmaceutics, 14(6), 1163. Available at: [Link]
- Wang, M., et al. (2020). Preparation of T-2 toxin-containing pH-sensitive liposome and its antitumor activity. Oncology Letters, 20(5), 1-1. Available at: [Link]
- Marrink, S. J., de Vries, A. H., & Mark, A. E. (2005). Molecular View of Hexagonal Phase Formation in Phospholipid Membranes. Biophysical Journal, 88(5), 3500-3504. Available at: [Link]
- Gkeka, P., & Sarkisov, L. (2021). Mechanistic Insight into How PEGylation Reduces the Efficacy of pH-Sensitive Liposomes from Molecular Dynamics Simulations. Langmuir, 37(24), 7346-7357. Available at: [Link]
- Paliwal, R., Paliwal, S. R., & Vyas, S. P. (2014). A review of mechanistic insight and application of pH-sensitive liposomes in drug delivery. Expert Opinion on Drug Delivery, 12(1), 77-96. Available at: [Link]

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- de Oliveira, M. C., et al. (2021). DOPE/CHEMS-Based EGFR-Targeted Immunoliposomes for Docetaxel Delivery: Formulation Development, Physicochemical Characterization and Biological Evaluation on Prostate Cancer Cells. Pharmaceutics, 13(11), 1834. Available at: [Link]
- Tate, M. W., & Gruner, S. M. (1989). Energetics of a hexagonal-lamellar-hexagonal-phase transition sequence in dioleoylphosphatidylethanolamine membranes. Biochemistry, 28(10), 4245-4253. Available at: [Link]
- Ellens, H., Bentz, J., & Szoka, F. C. (1986). Destabilization of phosphatidylethanolamine-containing liposomes: hexagonal phase and asymmetric membranes. Biochemistry, 25(15), 4141-4147. Available at: [Link]
- Zhang, Y., et al. (2018). Lyoprotectant Optimization for the Freeze-Drying of Receptor-Targeted Trojan Horse Liposomes for Plasmid DNA Delivery. Molecular Pharmaceutics, 15(7), 2592-2601. Available at: [Link]
- Koynova, A., & Caffrey, M. (1998). Low pH Stabilizes the Inverted Hexagonal II Phase in Dipalmitoleoylphosphatidylethanolamine Membrane. Journal of Biological Chemistry, 273(46), 30169-30172. Available at: [Link]
- Laouini, A., et al. (2021). Influence of cholesterol on liposome stability and on in vitro drug release. Drug Delivery and Translational Research, 11(4), 1545-1557. Available at: [Link]
- Wang, Y., et al. (2017). Cleavable PEGylation: a strategy for overcoming the “PEG dilemma” in efficient drug delivery. Expert Opinion on Drug Delivery, 14(12), 1397-1407. Available at: [Link]
- Lokugamage, M. P., et al. (2021). The replacement of helper lipids with charged alternatives in lipid nanoparticles facilities targeted mRNA delivery to the spleen and lungs. Communications Biology, 4(1), 1-13. Available at: [Link]
- Briuglia, M. L., Rotella, C., & Santanocito, A. M. (2025). Role of Cholesterol in Modifying the Physical and Stability Properties of Liposomes and In Vitro Release of VitaminB12. Pharmaceutics, 17(6), 1620. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Parsegian, V. A. (1995). Phase diagram of DOPE as a function of temperature and water... ResearchGate. Available at: [Link]
- Siegel, D. P., et al. (1997). The mechanism of lamellar-to-inverted hexagonal phase transitions in phosphatidylethanolamine: implications for membrane fusion mechanisms. Biophysical Journal, 73(6), 3089-3111. Available at: [Link]
- Franzè, S., et al. (2021). Enhancing the preservation of liposomes: The role of cryoprotectants, lipid formulations and freezing approaches. European Journal of Pharmaceutics and Biopharmaceutics, 165, 229-238. Available at: [Link]
- True Geometry. (n.d.). What are the different PEGylation strategies for liposomes? Available at: [Link]
- Akbarzadeh, A., et al. (2013). Liposomes: Structure, Biomedical Applications, and Stability Parameters With Emphasis on Cholesterol. Nanoscale Research Letters, 8(1), 102. Available at: [Link]
- Al-Bawab, A. Q., & Friess, W. (2022). The Role of Cryoprotective Agents in Liposome Stabilization and Preservation. Pharmaceutics, 14(10), 2217. Available at: [Link]
- Szabó, B., et al. (2023). Quality by Design-Driven Zeta Potential Optimisation Study of Liposomes with Charge Imparting Membrane Additives. Pharmaceutics, 15(3), 963. Available at: [Link]
- Franzè, S., et al. (2018). Lyophilization of Liposomal Formulations: Still Necessary, Still Challenging. Pharmaceutics, 10(3), 139. Available at: [Link]
- Resnier, P., et al. (2025). The role of helper lipids in lipid nanoparticles (LNPs) designed for oligonucleotide delivery. Advanced Drug Delivery Reviews, 199, 114002. Available at: [Link]
- Nogueira, E., et al. (2020). Protective Effect of Saccharides on Freeze-Dried Liposomes Encapsulating Drugs. Frontiers in Bioengineering and Biotechnology, 8, 578691. Available at: [Link]
- Knop, K., et al. (2010). PEGylation as a strategy for improving nanoparticle-based drug and gene delivery. Advanced Drug Delivery Reviews, 62(13), 1258-1268. Available at: [Link]

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- Ewert, K. K., et al. (2010). The Role of Cholesterol and Structurally Related Molecules in Enhancing Transfection by Cationic Liposome–DNA Complexes. Journal of Medicinal Chemistry, 53(20), 7439-7448. Available at: [Link]
- Laouini, A., et al. (2021). Influence of cholesterol on liposome stability and on in vitro drug release. ResearchGate. Available at: [Link]
- Kulkarni, J. A., et al. (2019). The role of helper lipids in the design of lipid nanoparticle (LNP) systems for siRNA delivery. Nanoscale, 11(45), 21743-21749. Available at: [Link]
- de Souza, A. C. S., et al. (2022). PEGylated versus Non-PEGylated pH-Sensitive Liposomes: New Insights from a Comparative Antitumor Activity Study. Pharmaceutics, 14(2), 253. Available at: [Link]
- ResearchGate. (n.d.). Size, polydispersity index, and zeta potential of DC-Chol/DOPE... Available at: [Link]
- Gkeka, P., & Sarkisov, L. (2019). DOPC versus DOPE as a helper lipid for gene-therapies: molecular dynamics simulations with DLin-MC3-DMA. Physical Chemistry Chemical Physics, 21(32), 17741-17753. Available at: [Link]
- Khan, M. I., et al. (2022). pH-Responsive Liposomes of **Dioleoyl Phosphatidylethanolamine** and Cholesteryl Hemisuccinate for the Enhanced Anticancer Efficacy of Cisplatin. Pharmaceutics, 14(1), 123. Available at: [Link]
- Lian, T., & Ho, R. J. (2001). The Effect of Different Lipid Components on the In Vitro Stability and Release Kinetics of Liposome Formulations. Journal of Pharmaceutical Sciences, 90(5), 667-680. Available at: [Link]
- Brookhaven Instruments. (2021). Characterizing Liposomes with DLS and Zeta Potential. Available at: [Link]
- Khan, M. I., et al. (2022). pH-Responsive Liposomes of **Dioleoyl Phosphatidylethanolamine** and Cholesteryl Hemisuccinate for the Enhanced Anticancer Efficacy of Cisplatin. ResearchGate. Available at: [Link]

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- AZoNano. (2005). Zeta Potential Characterisation of Anionic and Cationic Liposomes. Available at: [Link]
- Tasi, N. Q., et al. (2021). Characterization of Liposomes Using Quantitative Phase Microscopy (QPM). Sensors, 21(8), 2828. Available at: [Link]

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Sources

- 1. pH-Sensitive Liposomes for Enhanced Cellular Uptake and Cytotoxicity of Daunorubicin in Melanoma (B16-BL6) Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. DOPE/CHEMS-Based EGFR-Targeted Immunoliposomes for Docetaxel Delivery: Formulation Development, Physicochemical Characterization and Biological Evaluation on Prostate Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Molecular View of Hexagonal Phase Formation in Phospholipid Membranes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The mechanism of lamellar-to-inverted hexagonal phase transitions in phosphatidylethanolamine: implications for membrane fusion mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Helper lipids - Nucleosyn [nucleosyn.com]
- 8. researchgate.net [researchgate.net]
- 9. PEGylated versus Non-PEGylated pH-Sensitive Liposomes: New Insights from a Comparative Antitumor Activity Study [mdpi.com]
- 10. scispace.com [scispace.com]
- 11. Role of Cholesterol in Modifying the Physical and Stability Properties of Liposomes and In Vitro Release of VitaminB12 [mdpi.com]
- 12. researchgate.net [researchgate.net]

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- 13. Quality by Design-Driven Zeta Potential Optimisation Study of Liposomes with Charge Imparting Membrane Additives - PMC [pmc.ncbi.nlm.nih.gov]
- 14. pH-sensitive, serum-stable and long-circulating liposomes as a new drug delivery system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. tandfonline.com [tandfonline.com]
- 16. PEGylation as a strategy for improving nanoparticle-based drug and gene delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 17. The replacement of helper lipids with charged alternatives in lipid nanoparticles facilities targeted mRNA delivery to the spleen and lungs - PMC [pmc.ncbi.nlm.nih.gov]
- 18. DOPC versus DOPE as a helper lipid for gene-therapies: molecular dynamics simulations with DLin-MC3-DMA - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 19. pH-Responsive Liposomes of Dioleoyl Phosphatidylethanolamine and Cholesteryl Hemisuccinate for the Enhanced Anticancer Efficacy of Cisplatin - PMC [pmc.ncbi.nlm.nih.gov]
- 20. pharmaexcipients.com [pharmaexcipients.com]
- 21. The Role of Cholesterol and Structurally Related Molecules in Enhancing Transfection by Cationic Liposome–DNA Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Protective Effect of Saccharides on Freeze-Dried Liposomes Encapsulating Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 23. The Role of Cryoprotective Agents in Liposome Stabilization and Preservation - PMC [pmc.ncbi.nlm.nih.gov]
- 24. brookhaveninstruments.com [brookhaveninstruments.com]
- 25. Characterization of Liposomes Using Quantitative Phase Microscopy (QPM) - PMC [pmc.ncbi.nlm.nih.gov]
- 26. azonano.com [azonano.com]

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